

Proper Disposal of NF546 Hydrate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NF546 hydrate

Cat. No.: B15571393

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Disclaimer: A specific Safety Data Sheet (SDS) for **NF546 hydrate** (CAS 1006028-37-0) is not readily available in public databases. The SDS is the primary source of detailed safety, handling, and disposal information for a specific chemical. Therefore, the following guidance is based on general best practices for the disposal of research-grade chemicals of unknown or not fully characterized hazards. It is imperative that you consult with your institution's Environmental Health and Safety (EHS) department for specific disposal instructions.

NF546 hydrate is a selective non-nucleotide P2Y11 agonist used in research to study its effects on cellular signaling pathways, such as the release of interleukin-8 from human monocyte-derived dendritic cells. Due to its specialized and research-focused application, comprehensive public safety and disposal documentation is limited.

General Step-by-Step Disposal Procedure for Research-Grade Chemicals

For novel or specialized compounds like **NF546 hydrate** where a specific SDS is unavailable, the chemical should be treated as potentially hazardous. The following procedure outlines a safe and compliant approach for managing its waste.

- Personal Protective Equipment (PPE): Before handling **NF546 hydrate**, at a minimum, wear standard laboratory PPE, including a lab coat, safety glasses or goggles, and chemical-resistant gloves.
- Waste Identification and Segregation:
 - Treat all waste containing **NF546 hydrate** (e.g., unused solid, solutions, contaminated vials, pipette tips) as hazardous chemical waste.
 - Do not mix this waste with other chemical waste streams unless compatibility has been confirmed by a qualified chemist or your EHS department. Mixing incompatible chemicals can lead to dangerous reactions.[\[1\]](#)
- Waste Collection and Labeling:
 - Collect waste in a designated, leak-proof container with a secure lid.
 - The container must be clearly labeled with the words "Hazardous Waste."[\[1\]](#)
 - The label should also include:
 - The full chemical name: "**NF546 hydrate**" and its CAS number "1006028-37-0." Avoid using abbreviations.[\[1\]](#)
 - The approximate concentration and quantity of the waste.
 - The date when the waste was first added to the container.[\[1\]](#)
 - The name of the principal investigator and the laboratory location.[\[1\]](#)
 - A statement such as "Hazards Not Fully Known."[\[1\]](#)
- Storage of Chemical Waste:
 - Store the waste container in a designated, well-ventilated, and secure area, away from general laboratory traffic.

- Ensure the storage area is equipped with secondary containment to control any potential spills.^[1]
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department. This is the most critical step. EHS professionals are trained to manage and dispose of hazardous and unknown chemical waste in compliance with all federal, state, and local regulations.^{[2][3][4][5]}
 - Provide the EHS department with all available information about **NF546 hydrate**.
 - Follow their specific instructions for the final pickup and disposal of the waste. Disposal companies will not accept unknown chemical waste without proper characterization.^{[2][5]}

Quantitative Data for NF546 Hydrate

Due to the limited public information, a comprehensive set of physical and chemical properties for **NF546 hydrate** is not available. The following data has been compiled from vendor and research sources:

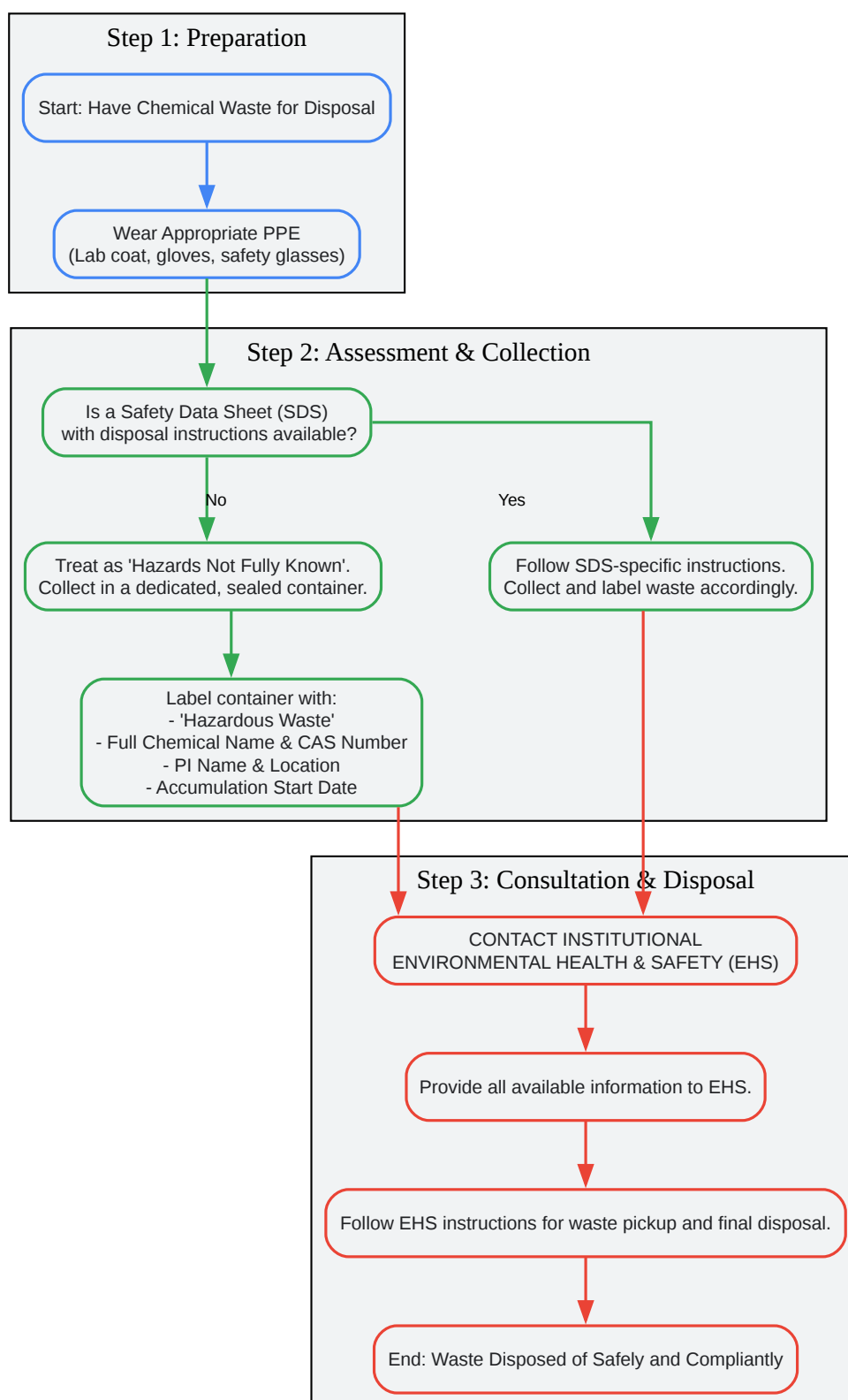
Property	Value
Chemical Name	4,4'-(Carbonylbis(imino-3,1-phenylene-carbonylimino-3,1-(4-methyl-phenylene)carbonylimino))-bis(1,3-xylene-alpha,alpha'-diphosphonic acid tetrasodium salt) hydrate
Molecular Formula	C ₄₇ H ₄₄ N ₆ O ₁₇ P ₄ ·4Na (anhydrous)
Molecular Weight	1180.74 g/mol (anhydrous)
CAS Number	1006028-37-0 (anhydrous)
Description	A selective non-nucleotide P2Y ₁₁ agonist.

Experimental Protocols

As **NF546 hydrate** is a research chemical, its use is confined to experimental settings. A key cited experiment involves its use to stimulate the release of interleukin-8 from human monocyte-derived dendritic cells. In such an experiment, **NF546 hydrate** was shown to have a pEC_{50} of 6.27 and was found to be relatively selective for the P2Y₁₁ receptor over other P2Y and P2X receptors.

Disposal Workflow

The following diagram illustrates the general decision-making process for the disposal of a research chemical with limited safety information.



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Caption: General workflow for laboratory chemical waste disposal.

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References

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